

# Pyruvamide: A Technical Overview of its Properties and Biological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pyruvamide

Cat. No.: B1210208

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pyruvamide** (CAS No. 631-66-3), a simple amide derivative of pyruvic acid, is a molecule of interest in various biological contexts. This technical guide provides a comprehensive overview of its known chemical and physical properties, safety information, and its role as an activator of yeast pyruvate decarboxylase. While extensive research on its broader biological activities and specific signaling pathways in mammalian systems is limited, this document consolidates the available information to serve as a foundational resource for further investigation.

## Chemical and Physical Properties

**Pyruvamide**, also known as 2-oxopropanamide, is a small organic molecule with the chemical formula  $C_3H_5NO_2$ . A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Pyruvamide**

Property	Value	Reference(s)
CAS Number	631-66-3	[1][2]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub>	[1]
Molecular Weight	87.08 g/mol	[1]
IUPAC Name	2-oxopropanamide	[1]
Synonyms	Pyruvic acid amide, Acetylcarboxamide	[1]
Appearance	Solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

## Safety Data Sheet (SDS)

A comprehensive safety data sheet for **Pyruvamide** with detailed quantitative toxicological data such as LD50 and LC50 values is not readily available in the public domain. However, a basic safety data sheet from ChemScene provides fundamental safety precautions.

Table 2: Summary of Safety Information for **Pyruvamide**

Hazard Identification	Precautionary Statements	First Aid Measures
Not classified as hazardous	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.	If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell. If on skin: Wash with plenty of water. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. If swallowed: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.

This information is a summary and should not replace a full safety data sheet. Users should consult the original SDS for complete safety information.

## Biological Activity and Mechanism of Action

The most well-documented biological activity of **Pyruvamide** is its role as an activator of the enzyme pyruvate decarboxylase (PDC) in yeast.

### Activation of Yeast Pyruvate Decarboxylase

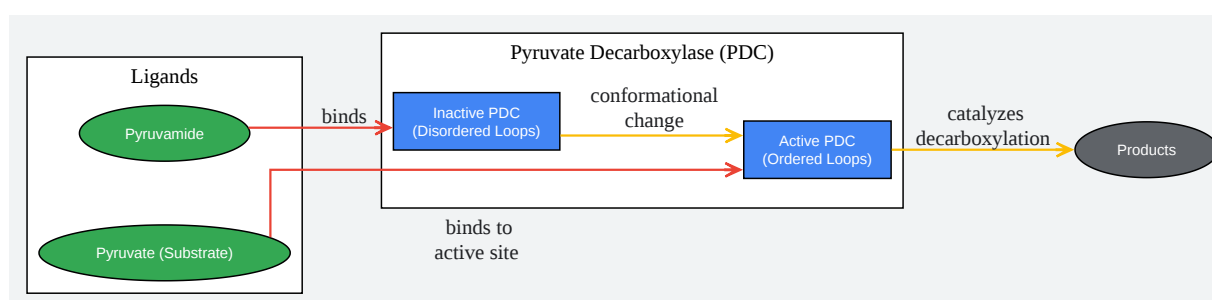
Research has shown that **Pyruvamide** can activate yeast pyruvate decarboxylase, a key enzyme in alcoholic fermentation. A crystallographic and kinetic study has provided insights into the structural basis of this activation.

The following is a summarized methodology based on the study of the complex between yeast PDC and **Pyruvamide**:

- Crystallization: The complex of thiamine diphosphate-dependent tetrameric enzyme pyruvate decarboxylase from brewer's yeast with the activator **Pyruvamide** is crystallized.

- X-ray Diffraction Data Collection: X-ray diffraction data is collected from the crystals to a resolution of 2.4 Å.
- Structure Determination and Refinement: The crystal structure is determined and refined to analyze the binding of **Pyruvamide** and the conformational changes in the enzyme.
- Kinetic Experiments: The effect of **Pyruvamide** on the substrate activation of PDC is measured. This involves monitoring the enzyme's activity in the presence of varying concentrations of the substrate (pyruvate) and the activator (**Pyruvamide**). The impact of modifying cysteine residues on activation is also assessed.

The study suggests a mechanism where the binding of **Pyruvamide** triggers a disorder-to-order transition in two active-site loop regions of the enzyme. This conformational change is a key event in the activation process.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of Pyruvate Decarboxylase activation by **Pyruvamide**.

## Further Research and Conclusion

While the role of **Pyruvamide** in activating yeast PDC is established, its broader biological significance, particularly in mammalian systems, remains largely unexplored. There is a notable lack of publicly available data on its toxicology, pharmacokinetics, and effects on other cellular pathways. This technical guide highlights the existing knowledge and underscores the need for

further research to elucidate the full biological profile of **Pyruvamide**. Such studies would be invaluable for researchers and professionals in drug development and other scientific fields.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pyruvamide | C<sub>3</sub>H<sub>5</sub>NO<sub>2</sub> | CID 79088 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pyruvamide CAS#: 631-66-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [Pyruvamide: A Technical Overview of its Properties and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210208#pyruvamide-cas-number-and-safety-data-sheet]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)